

An In-Depth Technical Guide to 7-Hexadecanone for Scientific Professionals

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Compound of Interest

Compound Name: 7-Hexadecanone

CAS No.: 45206-91-5

Cat. No.: B1596374

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This guide provides a comprehensive technical overview of **7-Hexadecanone**, tailored for researchers, scientists, and professionals in drug development and chemical synthesis. It delves into the compound's nomenclature, physicochemical properties, synthesis methodologies, and analytical characterization, emphasizing practical insights and the rationale behind experimental procedures.

Chemical Identity and Nomenclature

7-Hexadecanone is a long-chain aliphatic ketone. Its unambiguous identification is crucial for scientific communication and procurement.

IUPAC Name

The systematic name for this compound, according to the International Union of Pure and Applied Chemistry (IUPAC) nomenclature, is Hexadecan-7-one.^[1] This name precisely indicates a sixteen-carbon (hexadecane) backbone with a ketone functional group (=O) located at the seventh carbon atom.

Synonyms and Identifiers

In literature and commercial listings, **7-Hexadecanone** is known by several other names. Being aware of these synonyms is essential for comprehensive literature searches and material sourcing.

- **7-HEXADECANONE**[\[1\]](#)[\[2\]](#)
- Hexadecane-7-one[\[2\]](#)
- Hexyl nonyl ketone[\[2\]](#)[\[3\]](#)
- n-Hexyl n-nonyl ketone[\[3\]](#)

Key Identifiers:

- CAS Number: 45206-91-5[\[1\]](#)[\[2\]](#)
- Molecular Formula: C₁₆H₃₂O[\[1\]](#)[\[2\]](#)
- Molecular Weight: 240.42 g/mol [\[1\]](#)[\[2\]](#)

Caption: 2D Structure of Hexadecan-7-one.

Physicochemical Properties

Understanding the physical and chemical properties of **7-Hexadecanone** is fundamental for its handling, storage, and application in experimental work.

Property	Value	Source(s)
Appearance	White to light yellow solid; colorless liquid above melting point.	[2]
Melting Point	40-41 °C	[2]
Boiling Point	~308-329 °C (estimated)	[2]
Density	~0.81 - 0.83 g/cm ³ (estimated)	[2]
Solubility	Insoluble in water. Soluble in organic solvents (e.g., ethers, alcohols).	[2]
logP (o/w)	~6.75 (estimated)	[4]

These properties indicate that **7-Hexadecanone** is a lipophilic, non-volatile solid at standard room temperature, which has implications for its use in biological systems and as a fragrance component where low volatility is desired.[5]

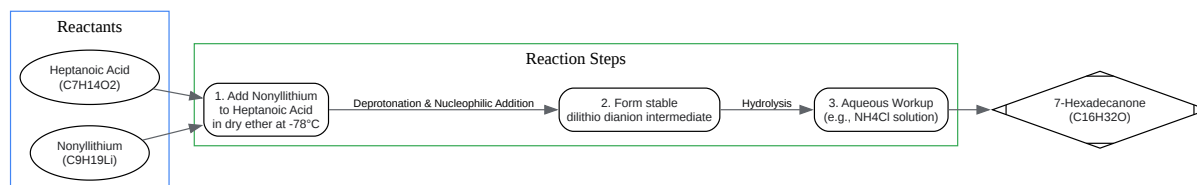
Synthesis Methodologies

While several general methods for ketone synthesis are applicable, specific, peer-reviewed protocols for **7-Hexadecanone** are not abundant in the literature. Therefore, this guide presents two robust and widely applicable synthetic strategies, adapted for the preparation of **7-Hexadecanone**. These protocols are designed to be self-validating through the characterization of the final product.

Exemplary Protocol 1: Synthesis via Organolithium Reagent and Carboxylic Acid

This method is a powerful way to form ketones by creating a carbon-carbon bond between a carboxylic acid and an organolithium reagent.[6][7] The reaction proceeds via a stable dianion intermediate, which collapses to the ketone upon aqueous workup.[8]

Reaction: Heptanoic acid + Nonyllithium → **7-Hexadecanone**



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Caption: Workflow for **7-Hexadecanone** synthesis via an organolithium reagent.

Step-by-Step Methodology:

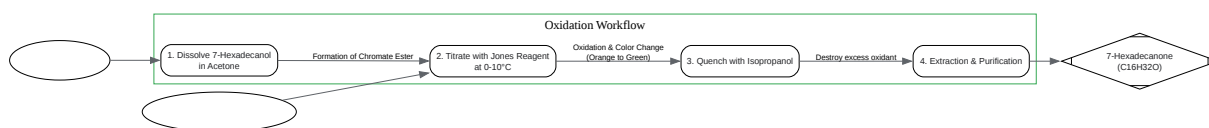
- **Apparatus Setup:** A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, a thermometer, and a nitrogen inlet is assembled. Maintaining an inert atmosphere is critical as organolithium reagents are highly reactive with atmospheric moisture and oxygen.
- **Reactant Preparation:** Dissolve heptanoic acid (1 equivalent) in anhydrous diethyl ether or tetrahydrofuran (THF).
- **Reaction Execution:** Cool the solution to -78 °C using a dry ice/acetone bath. Add nonyllithium (prepared from 1-bromononane and lithium metal, or commercially sourced, ~2.1 equivalents) dropwise via the dropping funnel, maintaining the temperature below -65 °C. The use of two equivalents of the organolithium is necessary: the first equivalent deprotonates the carboxylic acid, and the second acts as the nucleophile.
- **Reaction Quenching and Workup:** After the addition is complete, allow the reaction to stir at low temperature for 1-2 hours. Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride (NH₄Cl). This protonates the intermediate and hydrolyzes any remaining organolithium reagent.

- **Extraction and Purification:** Allow the mixture to warm to room temperature. Separate the organic layer, and extract the aqueous layer with diethyl ether. Combine the organic extracts, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and concentrate under reduced pressure. The crude product can then be purified by flash column chromatography on silica gel or by recrystallization.

Exemplary Protocol 2: Oxidation of a Secondary Alcohol

The oxidation of a secondary alcohol is a classic and reliable method for synthesizing ketones. [9] Jones oxidation, using chromic acid generated in situ from chromium trioxide and sulfuric acid, is a potent and efficient method for this transformation. [10][11][12][13]

Reaction: 7-Hexadecanol + $\text{CrO}_3/\text{H}_2\text{SO}_4 \rightarrow$ **7-Hexadecanone**



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Caption: Workflow for **7-Hexadecanone** synthesis via Jones Oxidation.

Step-by-Step Methodology:

- **Reagent Preparation (Jones Reagent):** Caution: Chromium (VI) compounds are highly toxic and carcinogenic. Handle with extreme care in a fume hood using appropriate personal protective equipment. Slowly add 26.7 g of chromium trioxide (CrO_3) to 23 mL of concentrated sulfuric acid (H_2SO_4), then carefully dilute with water to a total volume of 100 mL.
- **Apparatus Setup:** In a flask equipped with a mechanical stirrer, thermometer, and dropping funnel, dissolve 7-hexadecanol (1 equivalent) in acetone. Cool the flask in an ice-water bath

to 0-5 °C.

- **Oxidation:** Add the prepared Jones reagent dropwise from the dropping funnel. The rate of addition should be controlled to maintain the reaction temperature below 20 °C. The reaction is exothermic, and the color will change from orange/red to a murky green as the Cr(VI) is reduced to Cr(III). The endpoint is indicated by a persistent orange color, signifying a slight excess of the oxidant.
- **Workup:** Once the oxidation is complete, add isopropanol dropwise to quench any excess Jones reagent until the green color of Cr(III) persists.
- **Isolation and Purification:** Dilute the reaction mixture with water and extract several times with diethyl ether or ethyl acetate. Combine the organic layers, wash successively with saturated sodium bicarbonate (NaHCO₃) solution and brine. Dry the organic phase over anhydrous magnesium sulfate (MgSO₄), filter, and remove the solvent by rotary evaporation. The resulting crude **7-Hexadecanone** can be purified by column chromatography or recrystallization from a suitable solvent like hexane.

Analytical Characterization

Unambiguous characterization of the synthesized **7-Hexadecanone** is essential for confirming its identity and purity. Standard spectroscopic methods are employed for this purpose.

- **¹H NMR Spectroscopy:** The ¹H NMR spectrum is characterized by a triplet at approximately 2.4 ppm corresponding to the α-protons (the CH₂ groups adjacent to the carbonyl). The rest of the aliphatic protons will appear as a complex multiplet in the 1.2-1.6 ppm region, with the terminal methyl groups (CH₃) appearing as a triplet around 0.9 ppm.^[1]
- **¹³C NMR Spectroscopy:** The most downfield signal will be that of the carbonyl carbon, appearing around 211 ppm. The carbons α to the carbonyl will resonate at approximately 42 ppm, with the remaining aliphatic carbons appearing in the 22-32 ppm range.^[1]
- **Infrared (IR) Spectroscopy:** A strong, sharp absorption band characteristic of a ketone C=O stretch will be prominent in the region of 1715-1720 cm⁻¹.^[1]
- **Mass Spectrometry (MS):** In electron ionization (EI) mass spectrometry, the molecular ion peak (M⁺) at m/z = 240 would be observed. Characteristic fragmentation patterns for

aliphatic ketones include McLafferty rearrangement and alpha-cleavage, leading to significant fragment ions.[1]

Applications and Relevance

7-Hexadecanone's primary applications are in the fragrance and flavor industries, where its waxy and subtly fatty odor profile can be used as a fixative or a component in complex scents. [2][5] In a research context, it can serve as a starting material or intermediate for more complex organic syntheses. Its long aliphatic chain also makes it a subject of interest in the study of semiochemicals and pheromones, where long-chain ketones often play a role in insect communication.

Safety and Handling

- General: **7-Hexadecanone** is not considered acutely toxic, but standard laboratory safety precautions should be observed.[2]
- Handling: Wear safety glasses, gloves, and a lab coat. Avoid breathing dust or vapors.
- Storage: Store in a cool, dry, well-ventilated area away from strong oxidizing agents.
- Safety Statements: S22 (Do not breathe dust), S24/25 (Avoid contact with skin and eyes).[2]

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